Reldesemtiv's Reproducibility on Muscle Strength: A Comparative Analysis

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Compound of Interest

Compound Name:	*Reldesemtiv*
CAS No.:	*1345410-31-2*
Cat. No.:	*B610437*

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A detailed examination of **Reldesemtiv**'s clinical trial data reveals a mixed but promising profile in its effects on muscle strength endpoints across different neuromuscular diseases. This guide provides a comprehensive comparison of **Reldesemtiv**'s performance with placebo and its first-generation predecessor, Tirasemtiv, supported by experimental data and detailed protocols for key clinical trials.

Reldesemtiv (formerly CK-2127107) is a second-generation fast skeletal muscle troponin activator (FSTA) designed to sensitize the sarcomere to calcium, thereby increasing muscle force in response to neuronal input.[1] This mechanism of action has been investigated in clinical trials for diseases characterized by muscle weakness, such as Spinal Muscular Atrophy (SMA) and Amyotrophic Lateral Sclerosis (ALS).

Quantitative Data Summary

The following tables summarize the key quantitative outcomes from clinical trials of **Reldesemtiv** and the comparator, Tirasemtiv.

Reldesemtiv Clinical Trial Data

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Trial ID (Disease)	Treatment Group	Endpoint	Change from Baseline (Mean ± SE or LS Mean Difference)	P-value	Citation
Phase 2 in SMA (NCT02644668)	Reldesemtiv 150 mg twice daily	Maximal Expiratory Pressure (MEP) at Week 8	11.7 cm H_2O (LS Mean Difference vs. Placebo)	0.038	[2][3]
Reldesemtiv 450 mg twice daily	Maximal Expiratory Pressure (MEP) at Week 8	13.2 cm H_2O (LS Mean Difference vs. Placebo)	0.03	[2][3]	
Reldesemtiv 450 mg twice daily	6-Minute Walk Distance (6MWD) at Week 4	35.6 m (LS Mean Difference vs. Placebo)	0.0037		
Reldesemtiv 450 mg twice daily	6-Minute Walk Distance (6MWD) at Week 8	24.9 m (LS Mean Difference vs. Placebo)	0.058		
FORTITUDE-ALS (Phase 2, NCT03160898)	Reldesemtiv (All doses pooled) vs. Placebo	Percent Predicted Slow Vital Capacity (SVC) at Week 12	Reduction in decline of 27% (Nominal p-value)	0.10	
Reldesemtiv (All doses	ALSFRS-R Total Score at Week 12	Reduction in decline of 25%	0.01		

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pooled) vs. Placebo		(Nominal p-value)		
Reldesemtiv (All doses pooled) vs. Placebo	Muscle Strength Mega-Score through Week 12	Reduction in decline of 21% (Nominal p-value)	0.20	
COURAGE-ALS (Phase 3, NCT04944784)	Reldesemtiv 300 mg twice daily vs. Placebo	Change in ALSFRS-R from baseline to Week 24	Not statistically significant (Trial stopped for futility)	N/A

Tirasemtiv Clinical Trial Data (Comparator)

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Trial ID (Disease)	Treatment Group	Endpoint	Change from Baseline (Mean Difference or Slope)	P-value	Citation
BENEFIT-ALS (Phase 2b, NCT01709149)	Tirasemtiv vs. Placebo	Percent Predicted Slow Vital Capacity (SVC)	Statistically significant reduction in decline	<0.05	
Tirasemtiv vs. Placebo	Muscle Strength Mega-Score	Slower decline on Tirasemtiv vs. Placebo (difference in slope)	0.016		
Tirasemtiv vs. Placebo	ALSFRS-R	Did not achieve primary endpoint	0.11		
VITALITY-ALS (Phase 3, NCT02496767)	Tirasemtiv vs. Placebo	Change in SVC from baseline to 24 weeks	Did not meet primary endpoint	N/A	

Experimental Protocols

Reldesemtiv Phase 2 in Spinal Muscular Atrophy (NCT02644668)

- Study Design: A Phase 2, double-blind, placebo-controlled, hypothesis-generating study.
- Patient Population: 70 patients aged 12 years and older with SMA Type II, III, or IV.

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- Dosing Regimen: Patients were randomized to receive an oral suspension of **Reldesemtiv** at 150 mg twice daily, 450 mg twice daily, or placebo for 8 weeks.
- Key Muscle Strength Endpoints:
  - Maximal Expiratory Pressure (MEP): A measure of the strength of respiratory muscles.
  - 6-Minute Walk Distance (6MWD): A sub-maximal exercise test to assess aerobic capacity and endurance.

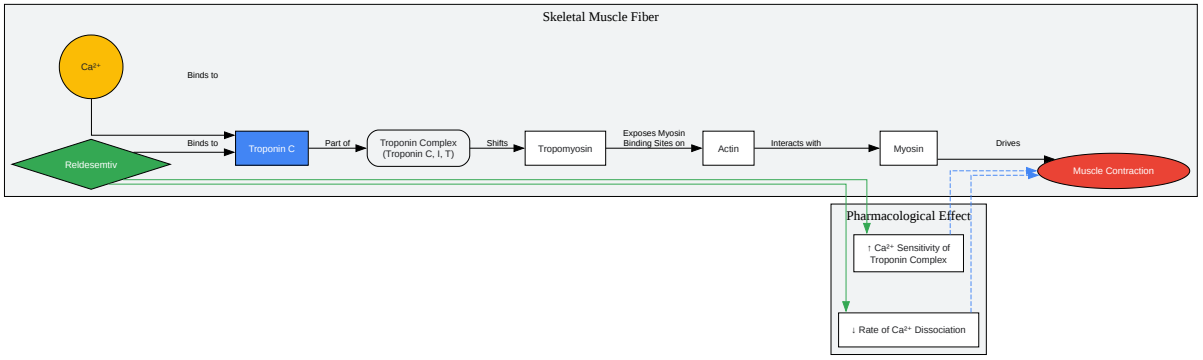
Reldesemtiv FORTITUDE-ALS (Phase 2b, NCT03160898)

- Study Design: A Phase 2, double-blind, randomized, dose-ranging, placebo-controlled, parallel-group study.
- Patient Population: 458 patients with ALS diagnosed within 2 years and with a slow upright vital capacity (SVC) of ≥60% predicted.
- Dosing Regimen: Patients were randomized (1:1:1:1) to receive **Reldesemtiv** 150 mg, 300 mg, or 450 mg twice daily, or placebo for 12 weeks.
- Key Muscle Strength Endpoints:
  - Primary Endpoint: Change in percent predicted SVC at 12 weeks.
  - Secondary Endpoints:
    - ALS Functional Rating Scale-Revised (ALSFRS-R) Total Score.
    - Muscle strength mega-score, measured by handheld dynamometry and handgrip dynamometry.

Signaling Pathway and Experimental Workflow

Reldesemtiv Mechanism of Action

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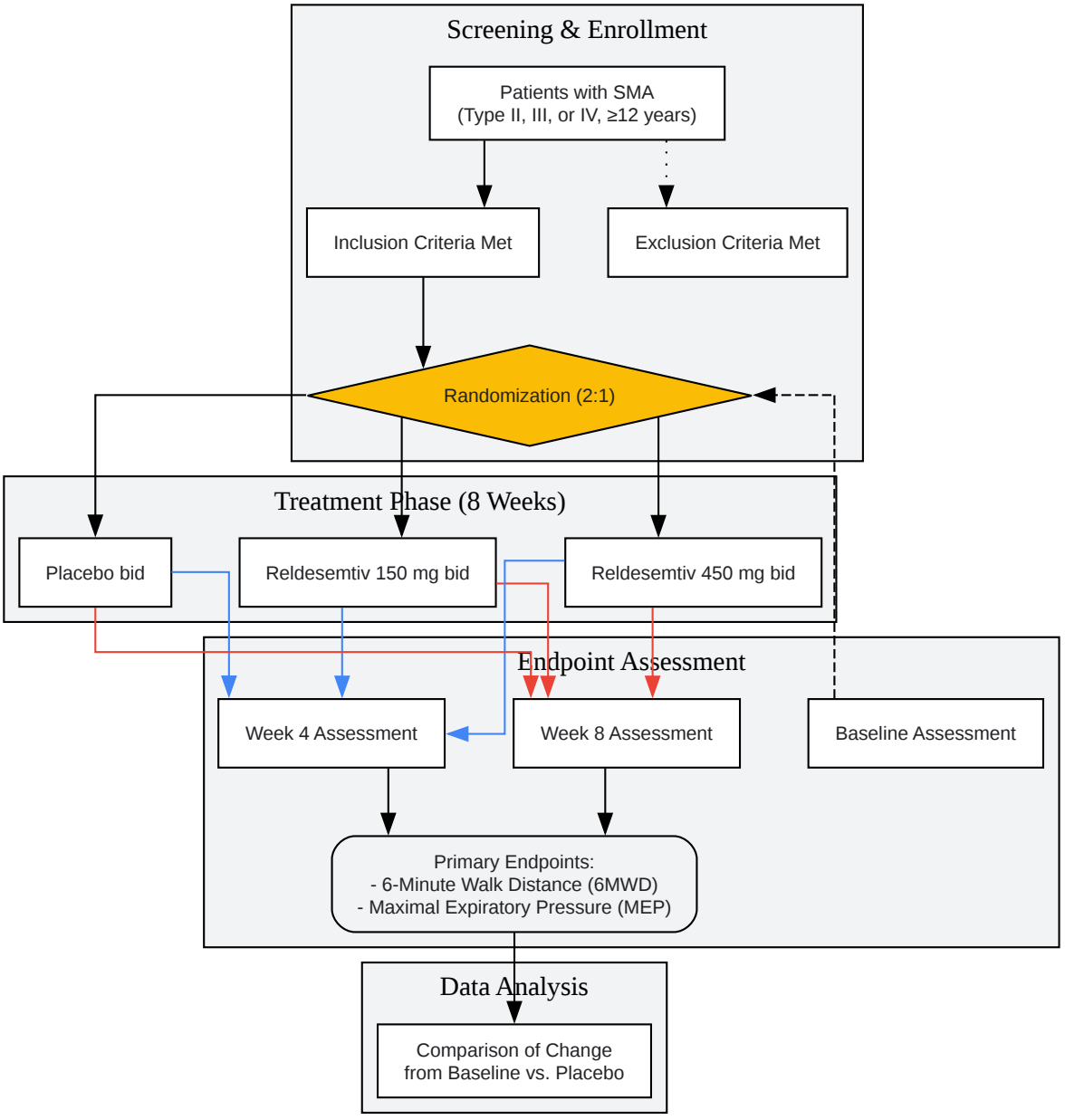


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Caption: **Reldesemtiv**'s mechanism of action in skeletal muscle.

Experimental Workflow of the **Reldesemtiv** Phase 2 SMA Trial

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Caption: Workflow of the Phase 2 clinical trial of **Reldesemtiv** in SMA.

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In conclusion, while **Reldesemtiv** has demonstrated statistically significant and clinically meaningful improvements in certain muscle strength endpoints, particularly in Spinal Muscular Atrophy, its efficacy in Amyotrophic Lateral Sclerosis has not been established in pivotal trials. The discontinuation of the COURAGE-ALS trial highlights the challenges in translating the mechanism of fast skeletal muscle troponin activation into broad clinical benefit for all neuromuscular diseases. Further research may be warranted to identify specific patient populations who might derive the most benefit from this therapeutic approach.

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